

Technical Guide: hCAII-IN-3 Inhibition of Carbonic Anhydrase Isoforms

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Compound of Interest		
Compound Name:	hCAXII-IN-3	
Cat. No.:	B12395617	Get Quote

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the inhibitor hCAII-IN-3, focusing on its inhibitory activity against human carbonic anhydrase (hCA) isoforms I, II, IX, and XII.

Inhibitory Activity of hCAII-IN-3

hCAII-IN-3, also referred to as Compound 16, is a potent inhibitor of several human carbonic anhydrase isoforms. Its inhibitory constants (Ki) demonstrate a high affinity for hCA II, hCA IX, and hCA XII, with a notably lower affinity for hCA I.[1][2] This selectivity profile, particularly the potent inhibition of tumor-associated isoforms hCA IX and XII, suggests its potential in anticancer research.[1][2]

Data Summary: Ki Values

The following table summarizes the Ki values of hCAII-IN-3 against the specified hCA isoforms.

Isoform	Ki (nM)
hCA I	403.8
hCA II	5.1
hCA IX	10.2
hCA XII	5.2



Data sourced from MedchemExpress and TargetMol.[1][2]

Experimental Protocol: Determination of Inhibitory Activity (Ki)

The determination of Ki values for carbonic anhydrase inhibitors typically involves measuring the enzymatic activity of the specific CA isoform in the presence of varying concentrations of the inhibitor. A common method is the stopped-flow CO₂ hydrase assay.

Principle

This assay measures the ability of carbonic anhydrase to catalyze the hydration of carbon dioxide. The reaction produces protons, leading to a change in pH, which is monitored using a pH indicator. The rate of this reaction is inversely proportional to the concentration of the inhibitor.

Materials and Reagents

- Recombinant human carbonic anhydrase isoforms (I, II, IX, XII)
- hCAII-IN-3 (or other inhibitor)
- CO₂-saturated water
- Buffer solution (e.g., Tris-HCl)
- pH indicator (e.g., p-nitrophenol)
- Stopped-flow spectrophotometer

Procedure

- Enzyme and Inhibitor Preparation: Prepare stock solutions of the recombinant hCA isoforms and the inhibitor (hCAII-IN-3) in an appropriate solvent (e.g., DMSO).
- Reaction Mixture: In the reaction chamber of the stopped-flow instrument, combine the buffer, pH indicator, and a specific concentration of the hCA enzyme.



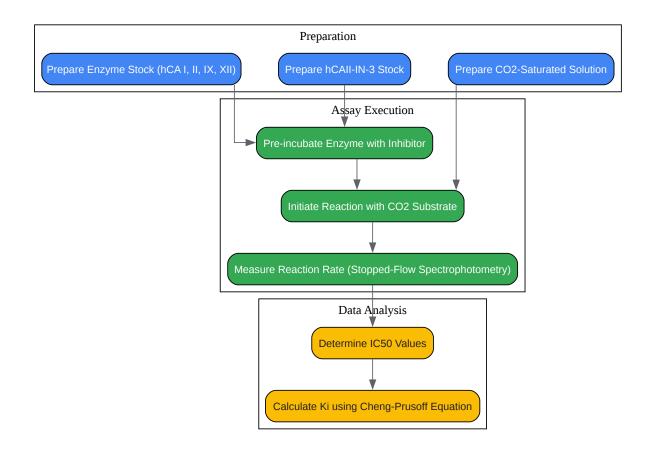
- Incubation: Pre-incubate the enzyme solution with various concentrations of hCAII-IN-3 for a set period to allow for binding.
- Initiation of Reaction: Rapidly mix the enzyme-inhibitor solution with the CO₂-saturated water to initiate the hydration reaction.
- Data Acquisition: Monitor the change in absorbance of the pH indicator over time at a specific wavelength. The initial rate of the reaction is determined from the linear phase of the absorbance curve.
- Data Analysis:
 - Plot the initial reaction rates against the inhibitor concentrations to determine the IC₅₀
 value (the concentration of inhibitor that causes 50% inhibition).
 - The Ki value is then calculated from the IC₅₀ value using the Cheng-Prusoff equation, which also takes into account the substrate concentration and the Michaelis-Menten constant (Km) of the enzyme for the substrate.

Visualizations

Experimental Workflow for Ki Determination

The following diagram illustrates the general workflow for determining the inhibitory constant (Ki) of a compound against a carbonic anhydrase isoform.





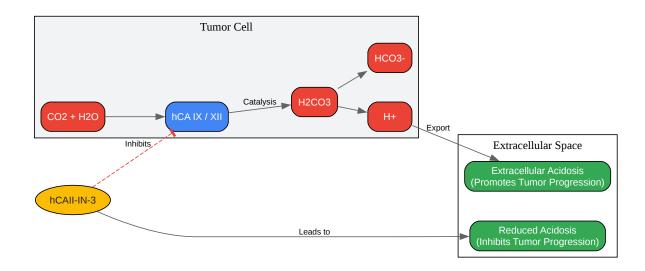
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Caption: Workflow for determining CA inhibition constants (Ki).

Mechanism of Action in the Tumor Microenvironment

Carbonic anhydrases IX and XII are highly expressed in hypoxic tumors and contribute to the acidification of the extracellular space, which promotes tumor invasion and metastasis. Inhibition of these enzymes can counteract this effect.





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Caption: Inhibition of hCA IX/XII by hCAII-IN-3 in tumors.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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